

The Interplay of Homocysteine and S-Adenosylhomocysteine: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Adenosylhomocysteine*

Cat. No.: *B1680485*

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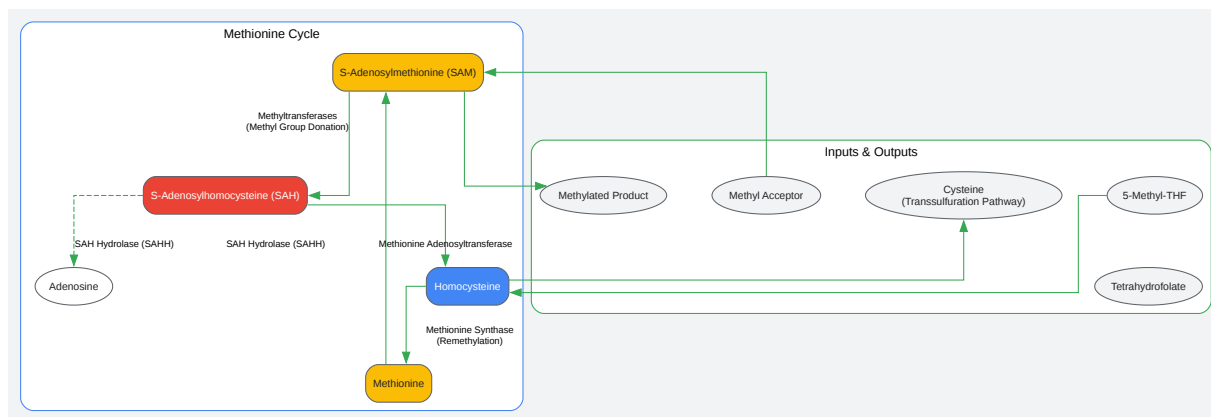
An In-depth Examination of the Core Relationship, Analytical Methodologies, and Clinical Significance

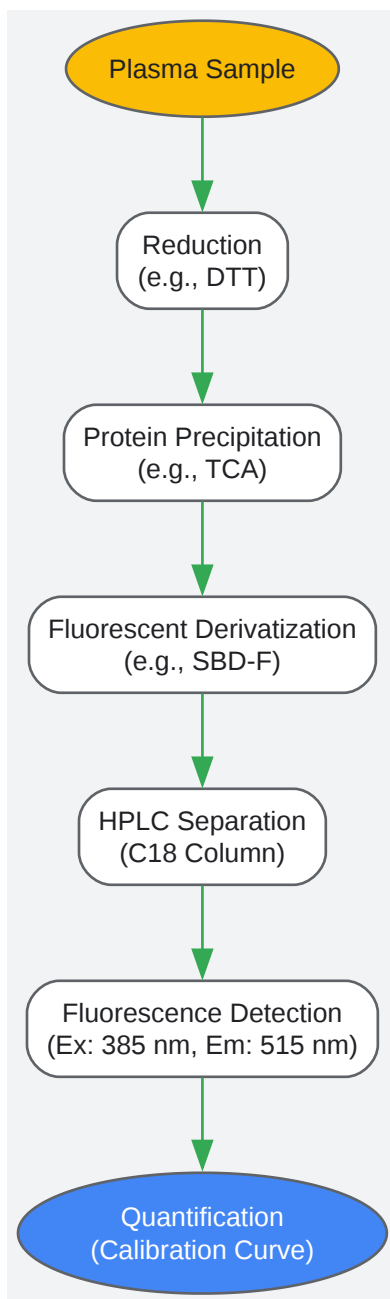
This technical guide provides a comprehensive overview of the critical relationship between homocysteine and **S-Adenosylhomocysteine** (SAH), two pivotal molecules in one-carbon metabolism. Elevated levels of homocysteine are a known risk factor for various pathologies, and its metabolic precursor, SAH, is a potent inhibitor of essential methylation reactions. Understanding their intricate connection is paramount for researchers, scientists, and drug development professionals in the fields of cardiovascular disease, neurobiology, and epigenetics. This document details their metabolic pathway, provides quantitative data on their physiological and pathological concentrations, outlines detailed experimental protocols for their analysis, and visualizes key processes through signaling pathway diagrams.

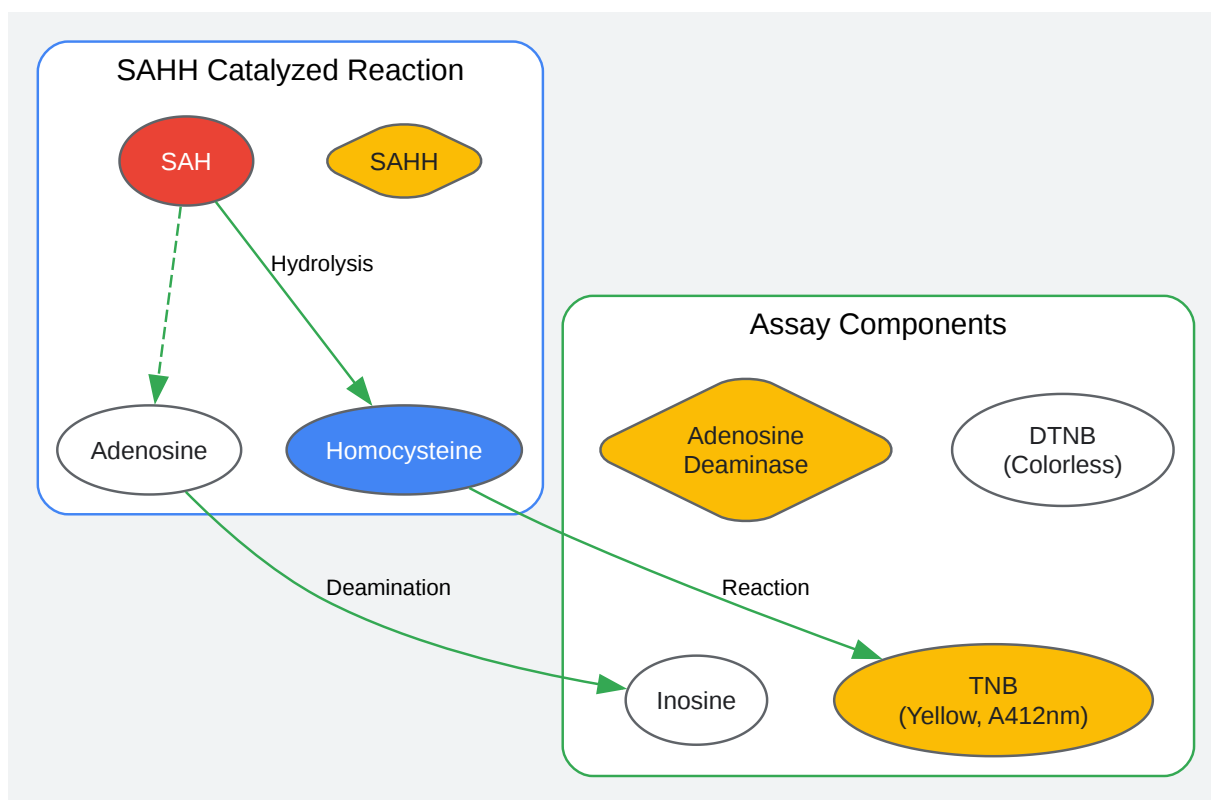
The Core Relationship: The Methionine Cycle

Homocysteine and **S-Adenosylhomocysteine** are key intermediates in the Methionine Cycle, a fundamental metabolic pathway essential for the transfer of methyl groups. S-Adenosylmethionine (SAM), the universal methyl donor, is converted to SAH after donating its methyl group in numerous biological methylation reactions. SAH is then hydrolyzed in a reversible reaction to form homocysteine and adenosine, a critical step catalyzed by the enzyme **S-Adenosylhomocysteine** Hydrolase (SAHH). Homocysteine can then be either remethylated back to methionine or enter the transsulfuration pathway for cysteine synthesis.

The accumulation of SAH acts as a powerful feedback inhibitor of methyltransferases, thus highlighting the importance of its efficient conversion to homocysteine.







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